

# Allyl Benzyl Ether: A Technical Guide for Perfumery Applications

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## Compound of Interest

Compound Name: *Allyl benzyl ether*

Cat. No.: *B088877*

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## Introduction

**Allyl benzyl ether** (CAS No. 14593-43-2) is a synthetic aroma chemical that holds a significant place in the palette of perfumers.<sup>[1]</sup> Characterized by its unique olfactory profile, this ether contributes a complex and multifaceted aroma to fragrance compositions. This technical guide provides an in-depth overview of the key characteristics of **allyl benzyl ether** relevant to its application in perfumery, including its physicochemical properties, synthesis, quality control, and the underlying principles of its perception.

## Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **allyl benzyl ether** is essential for its effective use in fragrance formulations. These properties influence its volatility, stability, and compatibility with other fragrance ingredients and cosmetic bases.

Property	Value	Reference
Molecular Formula	C10H12O	[1][2]
Molecular Weight	148.20 g/mol	[1][2]
Appearance	Colorless liquid	[1]
CAS Number	14593-43-2	[1][2]
Boiling Point	204-205 °C	[2]
Density	0.959 g/mL at 25 °C	[2]
Refractive Index (n <sub>20/D</sub> )	1.507	[2]
Vapor Pressure	0.1937 hPa at 20°C (estimated)	[1]
Flash Point	76 °C (closed cup)	
Solubility	Soluble in methanol (1087.05 g/L), ethanol (1054.05 g/L), and n-propanol (886.3 g/L) at 20°C.	[1]
LogP (Octanol/Water Partition Coefficient)	2.6	[1]

## Olfactory Profile

The odor of **allyl benzyl ether** is a complex blend of notes, making it a versatile ingredient in perfumery. Its primary characteristics are sweet and floral, with significant fruity and green undertones. More nuanced facets include hints of almond, cherry, and a subtle spiciness. This profile allows it to be used in a wide range of fragrance families, from floral and fruity to oriental and gourmand compositions. It can act as a modifier, adding brightness and a natural feel to floral accords, or as a key component in creating specific fruit-like aromas.

## Experimental Protocols

### Synthesis of Allyl Benzyl Ether

A common and efficient method for the synthesis of **allyl benzyl ether** is the Williamson ether synthesis. The following protocol is a representative example.

Materials:

- Benzyl alcohol
- Allyl bromide
- Potassium hydroxide (KOH)
- Toluene (anhydrous)
- Celite®

Procedure:

- A mixture of benzyl alcohol (1.0 equivalent), 2-chloropyridine (1.1 equivalents), and powdered potassium hydroxide (3.3 equivalents) in anhydrous toluene is prepared in a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap.
- The mixture is heated to reflux (approximately 130 °C bath temperature) for 1 hour to azeotropically remove water.
- The reaction mixture is then cooled in an ice bath.
- Methyl triflate (2.0 equivalents) is added dropwise to the cooled mixture.
- The ice bath is replaced with an oil bath, and the temperature is gradually increased to 90 °C and maintained for 24 hours.
- After cooling to room temperature, the reaction mixture is filtered through a pad of Celite® with the aid of dichloromethane.
- The filtrate is concentrated under reduced pressure to yield the crude product.
- Purification is achieved by distillation under reduced pressure to afford pure **allyl benzyl ether**.

## Quality Control using Gas Chromatography-Mass Spectrometry (GC-MS)

Ensuring the purity of **allyl benzyl ether** is critical for its use in perfumery, as even trace impurities can significantly alter the final fragrance. Gas chromatography-mass spectrometry (GC-MS) is the standard analytical technique for this purpose.

Instrumentation and Conditions (adapted for **Allyl Benzyl Ether**):

- Gas Chromatograph: Agilent 7890B or equivalent.
- Mass Spectrometer: Agilent 5977A or equivalent.
- Column: HP-5ms (30 m x 0.25 mm i.d., 0.25  $\mu$ m film thickness) or equivalent non-polar capillary column.[\[3\]](#)
- Injector Temperature: 250 °C.[\[3\]](#)
- Injection Volume: 1  $\mu$ L.[\[3\]](#)
- Split Ratio: 50:1.[\[3\]](#)
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.[\[3\]](#)
- Oven Temperature Program:
  - Initial temperature: 60 °C, hold for 2 minutes.
  - Ramp: Increase to 240 °C at a rate of 10 °C/min.
  - Hold: Maintain at 240 °C for 5 minutes.
- MS Transfer Line Temperature: 280 °C.[\[3\]](#)
- Ion Source Temperature: 230 °C.[\[3\]](#)
- Ionization Mode: Electron Ionization (EI) at 70 eV.[\[3\]](#)

- Mass Scan Range: m/z 35-300.[3]

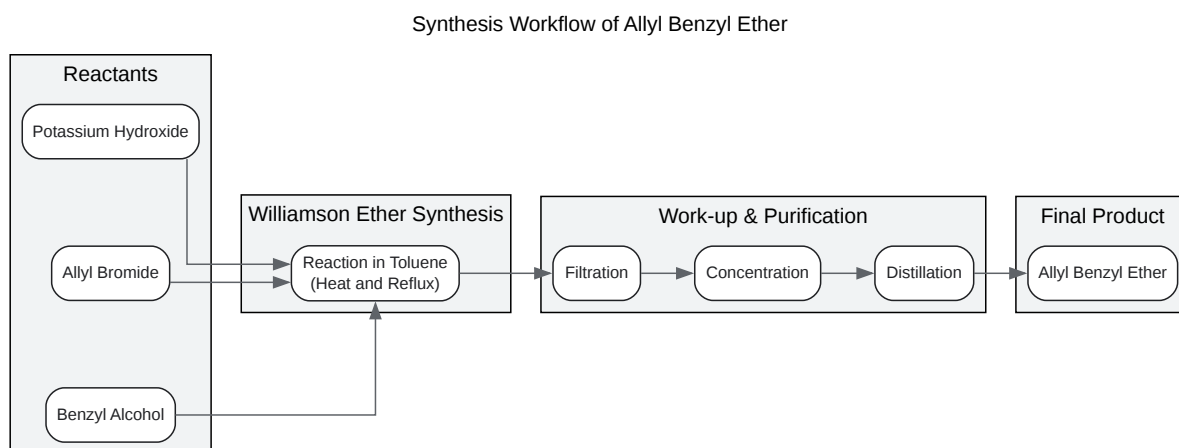
#### Sample Preparation:

- Accurately weigh approximately 100 mg of the synthesized **allyl benzyl ether**.
- Dissolve the sample in 10 mL of a suitable volatile solvent (e.g., dichloromethane or diethyl ether) to create a 10 mg/mL stock solution.
- Perform a serial dilution to obtain a final concentration of approximately 100 µg/mL for GC-MS analysis.[3]
- Prepare a blank sample containing only the solvent.

Data Analysis: The purity of **allyl benzyl ether** is determined by calculating the peak area percentage from the total ion chromatogram (TIC). The identity of the main peak is confirmed by comparing its mass spectrum with a reference spectrum from a library or a previously analyzed standard. Impurities are identified by their respective mass spectra and retention times.

## Visualizations

## Synthesis Workflow



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Caption: Williamson ether synthesis workflow for **allyl benzyl ether**.

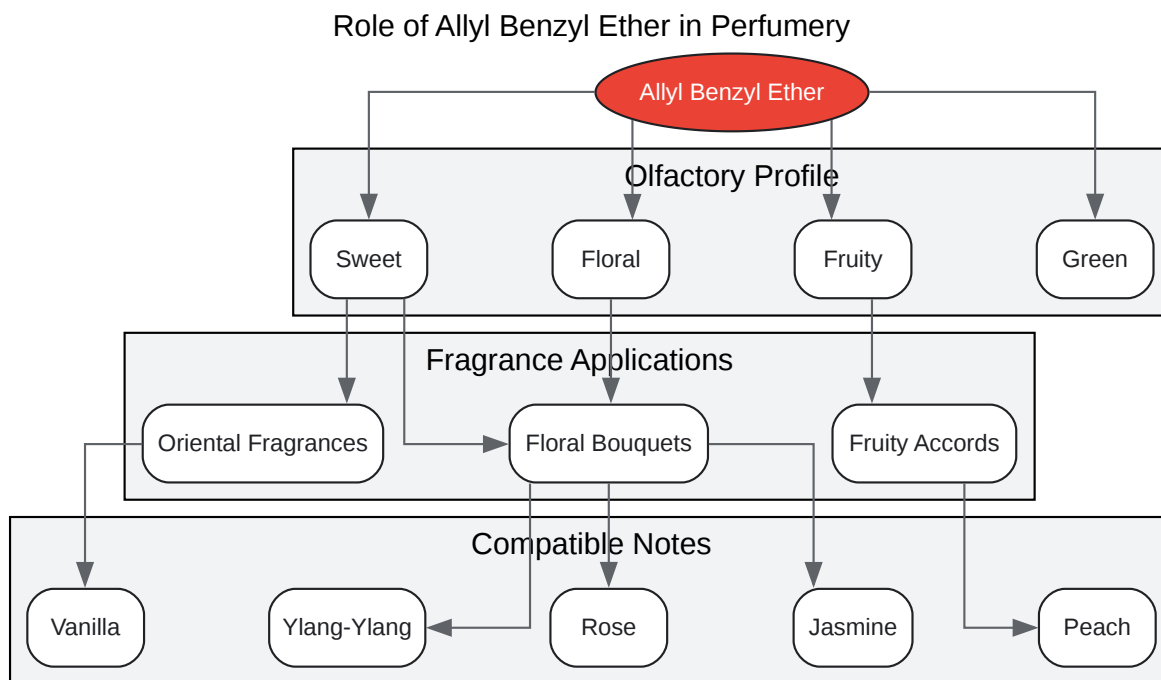
## Olfactory Signaling Pathway



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Caption: Simplified diagram of the olfactory signaling cascade.

## Application in Fragrance Formulation



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